

Operational Safety Guide: Diethanolamine (DEA)

Handling & Logistics

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Compound of Interest

Compound Name: *Diethanolamine*

CAS No.: *111-42-2*

Cat. No.: *B1670707*

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Hazard Assessment: The "Silent" Risks

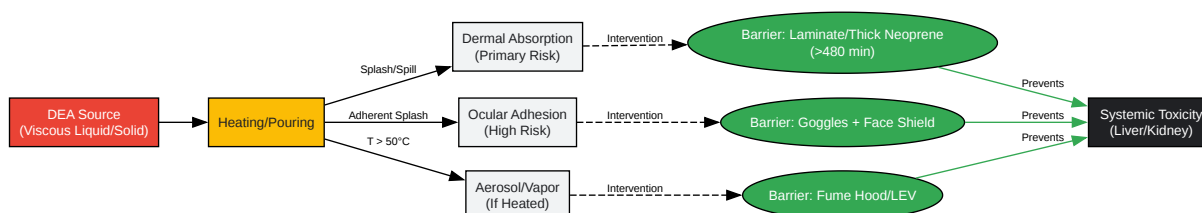
Diethanolamine (DEA) presents a deceptive risk profile. Unlike highly volatile solvents that provide immediate olfactory warnings, DEA is a viscous, hygroscopic liquid (or low-melting solid) with a low vapor pressure at room temperature. This physical state often leads to complacency, yet the physiological risks are systemic and delayed.

The Core Threat: DEA is not merely a surface irritant; it is a permeator.

- **Dermal Absorption:** DEA readily penetrates the stratum corneum. Once absorbed, it exhibits specific target organ toxicity (STOT-RE), accumulating in the liver and kidneys.
- **Viscosity Hazard:** Its syrupy consistency (approx. 350-400 cP at 30°C) means splashes do not "run off" like water or ethanol.^{[1][2]} They adhere to skin and eyewear, prolonging contact time and increasing the chemical burn potential (H318: Causes serious eye damage).
- **Carcinogenicity:** Classified by IARC as Group 2B (Possibly carcinogenic to humans).

Exposure Logic Diagram

The following diagram illustrates the critical pathways of exposure and the required barrier interventions.



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Figure 1: Critical exposure pathways for DEA and the necessary barrier interventions to prevent systemic toxicity.

The PPE Matrix: Evidence-Based Selection

Standard laboratory nitrile gloves (4 mil) are insufficient for prolonged handling of amines. Amines can degrade nitrile rubber over time, and thin gloves offer minimal protection against the permeation rates of pure DEA.

Glove Compatibility & Breakthrough Data

Selection Rule: For incidental contact, standard nitrile is acceptable if removed immediately. For immersion, heating, or spill cleanup, you must use high-performance materials.^{[1][2]}

Glove Material	Thickness	Breakthrough Time	Performance Rating	Operational Context
Laminate (Silver Shield/Barrier)	~2.7 mil	> 480 min	Excellent	Mandatory for spill cleanup or immersion. [1] [2]
Neoprene	Heavy Duty	> 480 min	Excellent	Preferred for general handling of large volumes. [1] [2]
Butyl Rubber	25 mil	> 480 min	Excellent	Suitable, though often reduced dexterity. [1] [2]
Nitrile (Standard)	4 mil	30 - 60 min	Fair/Splash Only	Only for analytical aliquoting. [1] [2] Change immediately upon splash.
Latex (Natural Rubber)	Any	< 10 min	Poor/Fail	DO NOT USE. Rapid permeation. [1] [2]

Eye & Body Protection[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Primary Eye Defense: Chemical splash goggles (indirect venting) are non-negotiable. Safety glasses allow viscous liquids to seep around the edges.
- Secondary Face Defense: A polycarbonate face shield is required when pouring volumes > 100 mL or when heating DEA, as "bumping" (sudden boiling) can project viscous liquid.
- Body Defense: A chemical-resistant apron (Neoprene or chemically treated fabric) over a standard lab coat prevents soak-through to street clothes.[\[1\]](#)[\[2\]](#)

Operational Protocol: A Self-Validating System

To ensure safety, the protocol must be "self-validating"—meaning the steps themselves confirm the safety of the user.

Phase 1: Preparation (The "Warm-Up")

DEA freezes at $\sim 28^{\circ}\text{C}$ (82°F). It is often found as a solid or semi-solid in the bottle.

- The Risk: Users often try to chip it out (creating dust) or heat it rapidly (creating pressure).
- The Protocol:
 - Place the sealed container in a water bath at $40\text{--}50^{\circ}\text{C}$.
 - Validation: Loosen the cap slightly before heating to prevent pressure buildup, then retighten lightly.
 - Wait until the liquid flows like heavy syrup. Do not overheat ($>60^{\circ}\text{C}$) without fume extraction, as vapor generation increases significantly.

Phase 2: Handling & Transfer^[1]

- Ventilation: Always handle in a functioning fume hood.
- Technique: Pour slowly down the side of the receiving vessel or use a glass rod. This prevents splashing of the viscous fluid.
- Double-Glove Protocol:
 - Inner Layer: Standard Nitrile (dexterity).
 - Outer Layer: Extended-cuff Neoprene or Laminate (chemical barrier).^{[1][2]}
 - Validation: Check the outer glove for discoloration or swelling every 20 minutes. If detected, doff outer glove immediately.

Phase 3: Decontamination

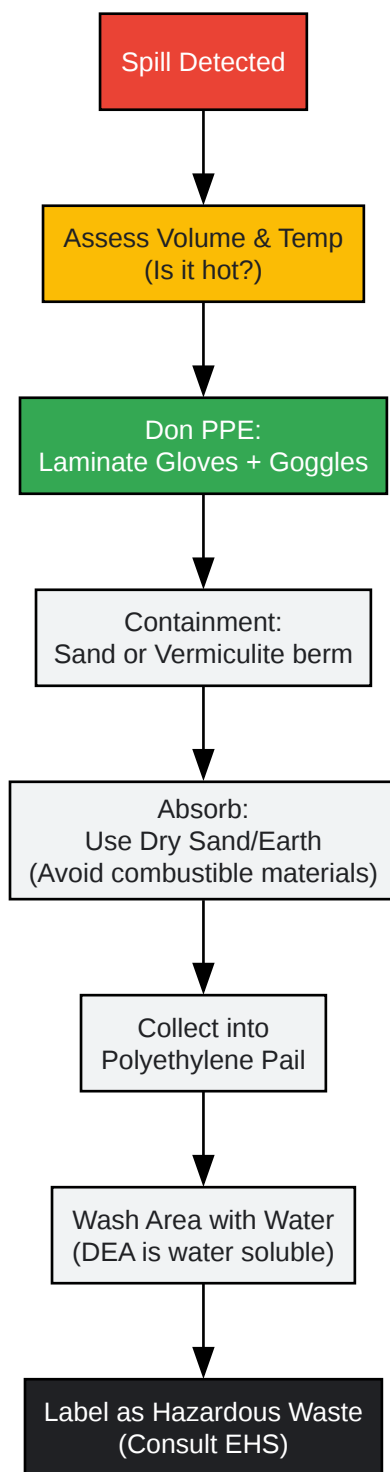
Because DEA is hygroscopic and viscous, it does not evaporate. Residues remain active indefinitely.

- Wipe Down: Use a water-dampened paper towel to wipe all surfaces.^{[1][2]} DEA is water-soluble.^{[1][2][3]}
- pH Check (Validation): Touch a pH strip to the cleaned surface. If pH > 9, residue remains. Repeat cleaning.

Emergency Response & Disposal Logistics

Spill Response Workflow

DEA spills are slippery and persistent. Do not use water immediately, as this spreads the slick area.



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Figure 2: Step-by-step spill response logic ensuring containment before neutralization.

Disposal Guidelines

While DEA is not a federally P-listed or U-listed waste under RCRA (40 CFR 261.33), it is a hazardous substance and often triggers state-specific regulations due to its toxicity and corrosivity potential.^{[1][2]}

- Waste Classification:
 - Federal: Often "Non-Regulated" unless mixed with other solvents or if pH > 12.5 (D002 Corrosive).
 - Best Practice: Manage as Hazardous Chemical Waste. Do not pour down the drain.
 - RQ (Reportable Quantity): 100 lbs (45.4 kg).
- Container: High-density polyethylene (HDPE) or steel.^{[1][2]} Avoid aluminum or zinc containers (DEA is corrosive to soft metals).
- Labeling: "Non-Regulated Waste" (if pure) or "Hazardous Waste" (if mixed/required by state). Always include constituents: "Contains: **Diethanolamine**, 99%".

References

- National Institute for Occupational Safety and Health (NIOSH). (2019). **Diethanolamine**: NIOSH Pocket Guide to Chemical Hazards. Centers for Disease Control and Prevention. [\[Link\]](#)
- PubChem. (2024). **Diethanolamine** (Compound Summary). National Library of Medicine. [\[Link\]](#)
- European Chemicals Agency (ECHA). (2024). Substance Information: 2,2'-Iminodiethanol (**Diethanolamine**). [\[Link\]](#)^{[1][2]}
- New Jersey Department of Health. (2012). Hazardous Substance Fact Sheet: **Diethanolamine**. [\[Link\]](#)

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Sources

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- [2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [3. nj.gov \[nj.gov\]](#)
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